

# Niclosamide Monohydrate Dissolution Technical Support Center

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## Compound of Interest

Compound Name: *Niclosamide monohydrate*

Cat. No.: *B1357154*

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This technical support center provides guidance to researchers, scientists, and drug development professionals on the challenges associated with dissolving **niclosamide monohydrate**.

## Frequently Asked Questions (FAQs)

Q1: Why is my **niclosamide monohydrate** not dissolving in aqueous solutions?

A1: **Niclosamide monohydrate** has very low intrinsic aqueous solubility.<sup>[1][2]</sup> It is classified as a Biopharmaceutical Classification System (BCS) Class II drug, meaning it has high permeability but low solubility, which limits its bioavailability.<sup>[2]</sup> The monohydrate form is generally the most stable and least soluble crystalline form of niclosamide.<sup>[3][4]</sup>

Q2: What is the expected solubility of **niclosamide monohydrate** in water?

A2: The aqueous solubility of niclosamide is reported to be in the range of 5-8 µg/mL at 20°C.<sup>[2]</sup> More specifically, the solubility of the stable monohydrate form (HB) has been measured at approximately  $0.61 \pm 0.09$  µg/mL, which corresponds to about 1.87 µM.<sup>[3]</sup>

Q3: How does pH affect the solubility of **niclosamide monohydrate**?

A3: Niclosamide is a weak acid with a pKa value reported to be between 5.6 and 7.2.<sup>[5][6]</sup> Consequently, its solubility is highly pH-dependent. Solubility significantly increases as the pH

becomes more alkaline.[1][3][6][7] For instance, the concentration of niclosamide in an aqueous solution can be substantially increased by raising the pH into the 8-9 range.[1][3]

Q4: Can I use organic solvents to dissolve **niclosamide monohydrate**?

A4: Yes, niclosamide is more soluble in organic solvents. It is sparingly soluble in ethanol, chloroform, and ether.[8] It is also soluble in DMSO, methanol, 2-propanol, 1-butanol, and polyethylene glycols (PEG 200 and PEG 400).[4][9][10] However, be aware that niclosamide may precipitate when an organic stock solution is diluted into an aqueous medium.[10]

Q5: Are there different forms of niclosamide, and does that affect solubility?

A5: Yes, niclosamide can exist in different solid-state forms, including anhydrous and monohydrate polymorphs, as well as various solvates.[1][4][11] These different forms can have significantly different dissolution behaviors and solubilities.[1][12] The source of the niclosamide can influence which polymorphic form you have.[1][12] The monohydrate is typically the most stable and least soluble form.[3]

Q6: How stable is **niclosamide monohydrate** in solution?

A6: Niclosamide is susceptible to degradation under certain conditions. It undergoes hydrolysis in alkaline solutions (high pH) and is also photosensitive, degrading upon exposure to sunlight and UV light.[13] For optimal stability in solution, it is advisable to keep the pH below 4 and protect the solution from light.[13] However, at neutral and pH 9, solutions have been found to be stable for at least 16 days.[1][3]

## Troubleshooting Guide

**Issue: Niclosamide monohydrate powder is not visibly dissolving in my aqueous buffer.**

Possible Cause	Troubleshooting Step	Expected Outcome
Low intrinsic aqueous solubility	The concentration you are trying to achieve may be too high for the selected pH.	Refer to the solubility data below and adjust your target concentration.
Incorrect pH of the buffer	Niclosamide solubility is highly pH-dependent.	Increase the pH of your buffer to the 8-9 range to significantly increase solubility. <a href="#">[1]</a> <a href="#">[3]</a>
Polymorphic form	You may have a particularly stable and low-solubility polymorph of niclosamide monohydrate. <a href="#">[1]</a> <a href="#">[3]</a>	Consider sourcing niclosamide from a different supplier if solubility issues persist.
Insufficient time for dissolution	Dissolution may be slow.	Allow for longer stirring or agitation times.

## Issue: After dissolving in an organic solvent and diluting into an aqueous medium, my niclosamide precipitates.

Possible Cause	Troubleshooting Step	Expected Outcome
Supersaturation and precipitation	The final concentration in the aqueous medium is above the solubility limit at that pH.	Reduce the final concentration or increase the pH of the aqueous medium.
Solvent shock	Rapid addition of the organic stock to the aqueous phase can cause localized supersaturation and precipitation.	Add the organic stock solution drop-wise to the aqueous medium while vortexing or stirring vigorously. <a href="#">[5]</a>
Change in polymorphic form	The solvent may induce a transformation to a less soluble form. <a href="#">[4]</a>	Characterize the precipitate to determine its form. Consider using a different co-solvent system.

## Data Summary

**Table 1: Solubility of Niclosamide in Various Solvents at 323.15 K (50°C)**

Solvent	Mole Fraction Solubility ( $\times 10^{-3}$ )
PEG 400	1.103
PEG 200	0.5272
1-Butanol	0.3047
2-Propanol	0.242
Ethanol	0.166
DMSO	0.152
Methanol	0.0778
Water	0.000327

Data adapted from a 2022 study on the thermodynamic equilibrium solubility of niclosamide.[\[4\]](#)

**Table 2: pH-Dependent Aqueous Solubility of Niclosamide at 20°C**

pH	Supernatant Concentration ( $\mu\text{M}$ )
3.66	2.53
7.63	32.0
8.26	68.0
8.57	124.5
9.2	300.0
9.63	703.0

Data is for the "AKSci-polymorph" and illustrates the significant increase in solubility with pH.[\[1\]](#)

## Experimental Protocols

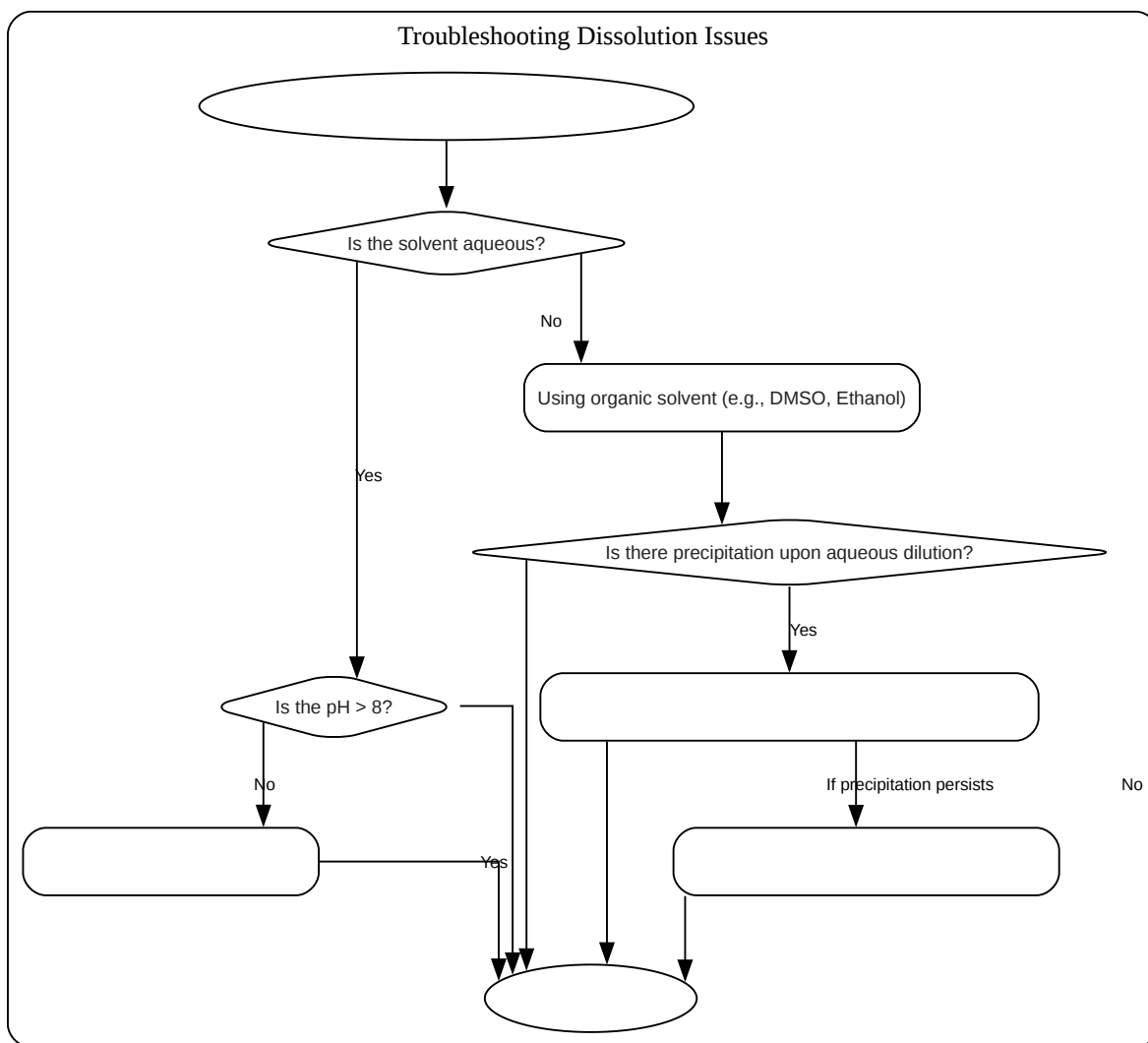
### Protocol 1: Preparation of a Niclosamide Monohydrate Stock Solution in an Organic Solvent

- Objective: To prepare a concentrated stock solution of **niclosamide monohydrate**.
- Materials:
  - **Niclosamide monohydrate** powder
  - Dimethyl sulfoxide (DMSO) or Ethanol
  - Vortex mixer
  - Sonicator bath
  - Appropriate personal protective equipment (PPE)
- Procedure:
  1. Weigh the desired amount of **niclosamide monohydrate** powder.
  2. Add the appropriate volume of DMSO to achieve the target concentration (e.g., 10 mM).
  3. Vortex the solution vigorously for 1-2 minutes.
  4. If the powder is not fully dissolved, place the vial in a sonicator bath at room temperature. Sonicate in short bursts (e.g., 2 cycles of 10 seconds each) until the powder dissolves.[\[10\]](#)
  5. For higher concentrations in ethanol (e.g., 25 mM), gentle warming to 37°C may be necessary.[\[9\]](#)[\[10\]](#)
  6. Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[\[9\]](#)

### Protocol 2: Preparation of an Aqueous Niclosamide Solution using Solvent Exchange

- Objective: To prepare a supersaturated aqueous solution of niclosamide for experimental use.
- Materials:
  - Concentrated ethanolic niclosamide stock solution (from Protocol 1)
  - Aqueous buffer at the desired pH (e.g., pH 8.5)
  - Magnetic stirrer and stir bar
  - Micropipette
- Procedure:
  1. Place the desired volume of aqueous buffer in a sterile container with a magnetic stir bar.
  2. Begin stirring the buffer at a moderate speed.
  3. Using a micropipette, slowly inject the concentrated ethanolic niclosamide solution into the vortex of the stirring buffer. This rapid dilution into an "anti-solvent" helps to keep niclosamide in solution.[\[1\]](#)
  4. Allow the solution to stir for a few minutes to ensure homogeneity.
  5. If a precipitate forms over time, it indicates that the solution has equilibrated to a lower, more stable concentration. For experiments requiring a high initial concentration, use the solution shortly after preparation.

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